

Technical Guide: (S)-Timolol-d9 (Maleate)

Chemical Properties and Structure

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Compound of Interest

Compound Name: (S)-Timolol-d9 (maleate)

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Abstract This technical guide provides a comprehensive analysis of **(S)-Timolol-d9 (maleate)**, a stable isotope-labeled analog of the non-selective beta-adrenergic antagonist Timolol. Designed for use in high-precision bioanalytical applications, specifically as an Internal Standard (IS) in LC-MS/MS workflows, this compound mitigates matrix effects and ionization variability. This document details its chemical structure, physicochemical properties, synthesis pathways, and analytical protocols, serving as a reference for drug metabolism and pharmacokinetics (DMPK) scientists.

Chemical Identity and Structure

(S)-Timolol-d9 (maleate) is the deuterated salt form of (S)-Timolol.^{[1][2]} The "d9" designation refers to the substitution of nine hydrogen atoms with deuterium (

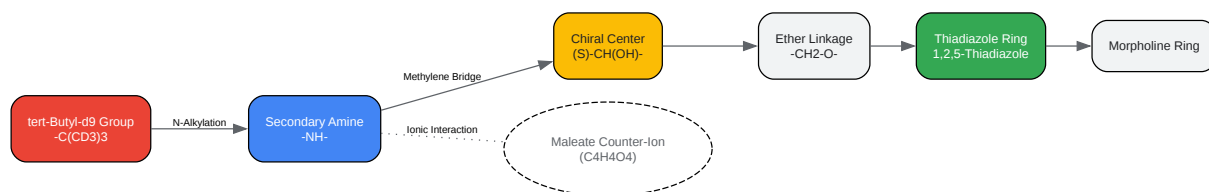
H) on the tert-butyl group. This specific labeling position is chosen for its metabolic stability, ensuring the isotopic label remains intact during biological handling.

Nomenclature and Identifiers

Parameter	Details
Chemical Name	(S)-1-(tert-butyl-d9-amino)-3-[(4-morpholin-4-yl-1,2,5-thiadiazol-3-yl)oxy]propan-2-ol maleate
Common Name	(S)-Timolol-d9 maleate
Parent CAS	26921-17-5 (Unlabeled Timolol Maleate)
Stereochemistry	(S)-Enantiomer (Levo-isomer)
Labeling	Deuterium (H) x 9 on the tert-butyl moiety
Salt Form	Maleate (1:1 molar ratio)

Structural Visualization

The following diagram illustrates the connectivity of the molecule, highlighting the deuterated tert-butyl group and the maleate counter-ion interaction.



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Physicochemical Properties[5][6][10][11][12][13][14]

The incorporation of deuterium increases the molecular weight by approximately 9 Daltons compared to the unlabeled parent, shifting the mass-to-charge ratio (

) significantly to prevent spectral overlap (crosstalk) with the M+0 isotopes of the analyte.

Molecular Data[3][4][10][15]

Property	Unlabeled Parent (Timolol Maleate)	(S)-Timolol-d9 Maleate
Molecular Formula (Salt)		
Formula Weight (Salt)	432.49 g/mol	~441.55 g/mol
Exact Mass (Free Base)	316.1569	325.2134 (+9.056 Da)
pKa (Amine)	9.21	~9.2 (Negligible isotope effect)
Solubility	Soluble in water, methanol, ethanol	Soluble in water, methanol, ethanol
Appearance	White to off-white crystalline powder	White to off-white solid

Isotopic Purity & Stability

- Isotopic Enrichment: Typically

99 atom % D. This minimizes the contribution of the d0-d8 isotopologues, which could otherwise interfere with the quantitation of the unlabeled drug.

- Chemical Stability: The C-D bond is stronger than the C-H bond (primary kinetic isotope effect). However, since the labeling is on the tert-butyl group (which is generally metabolically stable even in the unlabeled form), the metabolic profile remains largely comparable to the parent, making it an ideal internal standard.

Synthesis and Preparation

The synthesis of (S)-Timolol-d9 typically follows a convergent pathway, ensuring stereochemical retention at the chiral center.

Synthetic Pathway

The core reaction involves the ring-opening of a chiral epoxide intermediate by a deuterated amine.

- **Precursor Preparation:** (S)-2-((4-morpholino-1,2,5-thiadiazol-3-yloxy)methyl)oxirane is synthesized from 3-chloro-4-morpholino-1,2,5-thiadiazole and (S)-glycidol.
- **Isotope Incorporation:** The epoxide is reacted with tert-butyl-d9-amine (commercially available or synthesized from acetone-d6 via Grignard and Ritter reaction sequences).
- **Salt Formation:** The resulting free base is treated with maleic acid in a solvent (e.g., isopropanol or acetone) to precipitate the maleate salt.

Handling and Storage

- **Storage:** -20°C is recommended for long-term stability to prevent hygroscopic degradation.
- **Reconstitution:** Stock solutions should be prepared in methanol or DMSO. Working solutions in aqueous buffers should be prepared fresh or stored at 4°C for limited periods.

Analytical Applications: LC-MS/MS Internal Standard[1][7][9][16]

(S)-Timolol-d9 is the "gold standard" IS for quantifying Timolol in biological matrices (plasma, aqueous humor, urine) because it co-elutes with the analyte while providing mass spectral differentiation.

Mass Spectrometry Parameters

The +9 Da mass shift allows for clean separation in Multiple Reaction Monitoring (MRM) modes.

Compound	Polarity	Precursor Ion ()	Product Ion ()	Collision Energy (eV)
Timolol (Unlabeled)	Positive ()	317.2	261.1 (Loss of)	25-30
(S)-Timolol-d9	Positive ()	326.2	261.1 (Loss of ?)*	25-30

> Note: The fragmentation pattern is critical. If the major fragment involves the loss of the tert-butyl group (which carries the d9 label), the product ion for both labeled and unlabeled forms might be identical (

261.1). In this case, specificity relies entirely on the precursor ion selection (Q1). Alternatively, a fragment retaining the tert-butyl group must be selected if Q1 isolation is insufficient, though Q1 separation is usually adequate.

Bioanalytical Workflow

The following Graphviz diagram outlines the standard protocol for extracting and quantifying Timolol using the d9-IS.

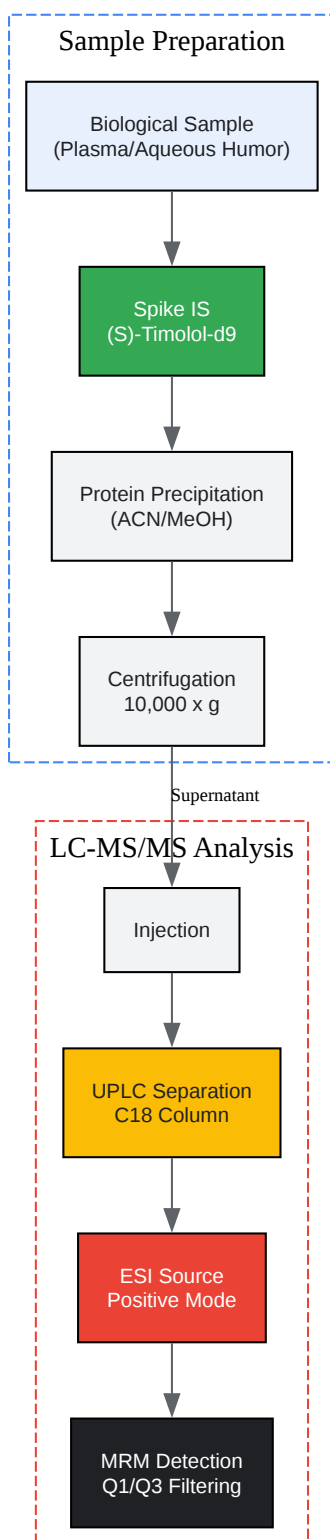


Figure 2: LC-MS/MS Bioanalytical Workflow using (S)-Timolol-d9 as Internal Standard.

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Why Use d9 over d5 or 13C?

- Crosstalk Avoidance: A +9 Da shift is substantial. Natural isotopic abundance (M+1, M+2) of the parent drug contributes <0.1% to the M+9 channel, ensuring high sensitivity and accuracy at the Lower Limit of Quantitation (LLOQ).
- Co-elution: Deuterated analogs may show slight retention time shifts (usually eluting slightly earlier) compared to the parent on C18 columns due to the "deuterium isotope effect" on lipophilicity. However, with d9 on the tert-butyl group, this shift is minimal compared to labeling on the core ring system, ensuring the IS experiences the same matrix suppression/enhancement as the analyte.

Safety and Handling

While (S)-Timolol-d9 is primarily a research tool, it shares the pharmacological properties of Timolol (a potent beta-blocker).

- Hazard Class: Toxic if swallowed; suspected of damaging fertility or the unborn child (Reproductive Toxicity).
- PPE: Wear nitrile gloves, safety goggles, and use within a fume hood to avoid inhalation of powder.
- Disposal: Dispose of as hazardous chemical waste containing organic nitrogen and sulfur compounds.

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 5281056, Timolol Maleate. Available at: [\[Link\]](#)
- Oxford Academic. Simultaneous Determination of Timolol in Plasma by LC-MS-MS using Deuterated Internal Standards. Available at: [\[Link\]](#)
- ResolveMass Laboratories. Deuterated Standards for LC-MS Analysis: Principles and Synthesis. Available at: [\[Link\]](#)

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Sources

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](#)]
- [2. file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](#)]
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